

# proper storage conditions for TC-MCH 7c compound

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Compound of Interest		
Compound Name:	TC-MCH 7c	
Cat. No.:	B1662363	Get Quote

# **Application Notes and Protocols: TC-MCH 7c**

Audience: Researchers, scientists, and drug development professionals.

#### 1.0 Introduction

TC-MCH 7c is a potent, selective, and orally bioavailable antagonist of the melanin-concentrating hormone receptor 1 (MCH<sub>1</sub>R).[1][2][3] As a phenylpyridone derivative that can penetrate the blood-brain barrier, it is a valuable tool for investigating the role of the MCH signaling pathway in regulating energy homeostasis, obesity, and other central nervous system functions.[1][4] The MCH<sub>1</sub>R is a G-protein-coupled receptor (GPCR) predominantly expressed in the brain, where its activation by the neuropeptide melanin-concentrating hormone (MCH) is associated with increased food intake and weight gain.[4] TC-MCH 7c blocks this interaction, making it a key compound in preclinical studies for anti-obesity therapeutics.[3]

These notes provide essential information for the proper storage, handling, and application of **TC-MCH 7c** in common experimental paradigms.

2.0 Physicochemical and Biological Properties

A summary of the key properties of **TC-MCH 7c** is provided below.



Property	Value	Reference
IUPAC Name	4-[(4-Fluorophenyl)methoxy]-1- [4-[2-(1- pyrrolidinyl)ethoxy]phenyl]-2(1 H)-pyridinone	[3]
CAS Number	864756-35-4	[1]
Molecular Formula	C24H25FN2O3	[1]
Molecular Weight	408.47 g/mol	[1][3]
Appearance	Light yellow to yellow solid	[1]
Purity	≥97% (HPLC)	[3]
hMCH1R IC50	5.6 nM (in CHO cells)	[1][5]
hMCH1R Ki	3.4 nM	[1]
mMCH1R Ki	3.0 nM	[1]

## 3.0 Storage and Stability

Proper storage of **TC-MCH 7c** is critical to maintain its integrity and activity. Recommendations for the solid compound and solutions are summarized below. It is recommended to handle the compound under an inert atmosphere and protect it from light.



Form	Storage Temperature	Shelf Life	Notes
Solid (Powder)	-20°C	3 years	Recommended for long-term storage.
4°C	2 years	Suitable for short- to medium-term storage.	
In Solvent	-80°C	2 years	Recommended for stock solutions (e.g., in DMSO). Aliquot to avoid repeated freezethaw cycles.
-20°C	1 year	Suitable for working aliquots.	

Note: While some suppliers state room temperature storage is acceptable for the solid form, storing at -20°C is the most conservative and recommended approach for ensuring long-term stability.[1][3]

## 4.0 Experimental Protocols

## 4.1 Protocol 1: Preparation of Stock Solutions

TC-MCH 7c is soluble in organic solvents such as DMSO and in acidic aqueous solutions.[3]

#### Materials:

- TC-MCH 7c solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer and sonicator

#### Procedure:



- Equilibrate the vial containing solid TC-MCH 7c to room temperature before opening to prevent moisture condensation.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO. For example, to 1 mg of TC-MCH 7c (MW = 408.47), add 244.8 μL of DMSO.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If necessary, use an ultrasonic bath for a few minutes to ensure the compound is fully dissolved.[1] DMSO solutions can be prepared up to ~50 mM.
- Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 2 years).[1]
- 4.2 Protocol 2: In Vitro MCH1R Functional Assay (Calcium Mobilization)

This protocol outlines a general procedure for assessing the antagonist activity of **TC-MCH 7c** at the MCH<sub>1</sub>R using a calcium mobilization assay in cells expressing the receptor (e.g., CHO-hMCH<sub>1</sub>R cells).

#### Materials:

- CHO cells stably expressing human MCH1R
- Cell culture medium (e.g., DMEM/F-12)
- Fura-2 AM or other suitable calcium indicator dye
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Melanin-Concentrating Hormone (MCH) peptide (agonist)
- TC-MCH 7c stock solution (from Protocol 4.1)
- Fluorometric Imaging Plate Reader (FLIPR) or equivalent instrument



#### Procedure:

- Cell Plating: Plate the CHO-hMCH<sub>1</sub>R cells in black-walled, clear-bottom 96-well plates at an appropriate density and allow them to adhere overnight.
- Dye Loading: The next day, remove the culture medium and load the cells with the calcium indicator dye (e.g., Fura-2 AM) in assay buffer for 60 minutes at 37°C.
- Compound Preparation: Prepare a dilution series of TC-MCH 7c in assay buffer. Also, prepare a solution of MCH agonist at a concentration that elicits a submaximal response (e.g., EC<sub>80</sub>).
- Antagonist Incubation: Wash the cells with assay buffer to remove excess dye. Add the
  diluted TC-MCH 7c solutions to the wells and incubate for 15-30 minutes at room
  temperature.
- Calcium Measurement: Place the plate in the FLIPR instrument. Measure the baseline fluorescence for 10-20 seconds.
- Agonist Challenge: Add the MCH agonist solution to all wells and continue recording the fluorescence signal for 1-2 minutes.
- Data Analysis: The change in fluorescence intensity reflects the intracellular calcium concentration ([Ca²+]i). Calculate the inhibition of the MCH-induced signal by TC-MCH 7c and determine the IC50 value by fitting the data to a four-parameter logistic equation. TC-MCH 7c has a reported IC50 of 9.7 μM in this type of assay.[1]
- 4.3 Protocol 3: In Vivo Evaluation in a Diet-Induced Obesity (DIO) Mouse Model

This protocol describes the oral administration of **TC-MCH 7c** to evaluate its effect on body weight in mice with diet-induced obesity.

#### Materials:

- Diet-induced obese mice (e.g., C57BL/6J fed a high-fat diet)
- TC-MCH 7c solid



- Vehicle solution (e.g., 0.5% methylcellulose in water)
- Homogenizer or sonicator
- Oral gavage needles
- Animal balance

#### Procedure:

- Vehicle Preparation: Prepare the desired volume of 0.5% methylcellulose in sterile water.
- TC-MCH 7c Formulation: Calculate the required amount of TC-MCH 7c for the desired dose (e.g., 3, 10, or 30 mg/kg).[1] Suspend the powdered compound in the vehicle.
- Homogenization: Homogenize or sonicate the suspension until it is uniform. Prepare fresh daily.
- Acclimatization: Acclimate the DIO mice to handling and oral gavage with the vehicle for several days before starting the experiment.
- Administration: Administer the TC-MCH 7c suspension or vehicle control to the mice via oral gavage once daily. The typical administration volume is 5-10 mL/kg.
- Monitoring: Monitor body weight, food intake, and water intake daily throughout the study period (e.g., 1.5 months).[1]
- Data Analysis: Compare the changes in body weight and food intake between the vehicletreated and TC-MCH 7c-treated groups using appropriate statistical methods (e.g., ANOVA with post-hoc tests).
- 5.0 Visualized Pathways and Workflows
- 5.1 MCH1R Signaling Pathway and Antagonism by TC-MCH 7c

The following diagram illustrates the mechanism of action for **TC-MCH 7c**.





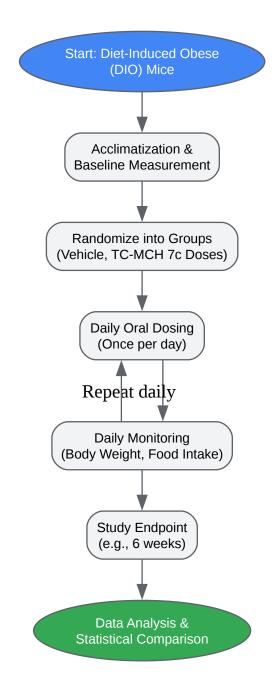
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Caption: Mechanism of MCH<sub>1</sub>R antagonism by **TC-MCH 7c**.

5.2 Experimental Workflow for In Vivo DIO Mouse Study

The diagram below outlines the key steps in an in vivo study using **TC-MCH 7c**.





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